

N-(3-Methoxyphenyl)acetamide safety data sheet (SDS) information

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Compound of Interest

Compound Name: *N*-(3-Methoxyphenyl)acetamide

Cat. No.: B186980

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In-Depth Technical Safety Guide: N-(3-Methoxyphenyl)acetamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **N-(3-Methoxyphenyl)acetamide**, also known as 3-Acetamidoanisole or 3-Methoxyacetanilide. The information is compiled from various safety data sheets (SDS) and chemical databases to ensure a thorough understanding of the potential hazards, handling procedures, and emergency responses associated with this compound.

Core Safety and Physical Properties

N-(3-Methoxyphenyl)acetamide is a white to light yellow crystalline powder. It is crucial to handle this chemical with appropriate safety precautions due to its potential health hazards. The following tables summarize the key quantitative data available for this compound.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ NO ₂	[1]
Molecular Weight	165.19 g/mol	[1][2]
Melting Point	103-103.5 °C (Solvent: Ethanol, 50%)	[2]
Boiling Point	338.7 °C	[2]
Flash Point	158.6 °C	[2]
Density	1.127 g/cm ³	[2]
Refractive Index	1.557	[2]
Appearance	White to Light yellow powder to crystal	

Toxicological Data

Parameter	Value	Species	Route	Source
LD50	1100 mg/kg	Mouse	Oral	[2]

Hazard Identification and Classification

N-(3-Methoxyphenyl)acetamide is classified as harmful if swallowed.[3] Some sources also indicate that it is suspected of causing cancer.[4] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information.

GHS Hazard Statements

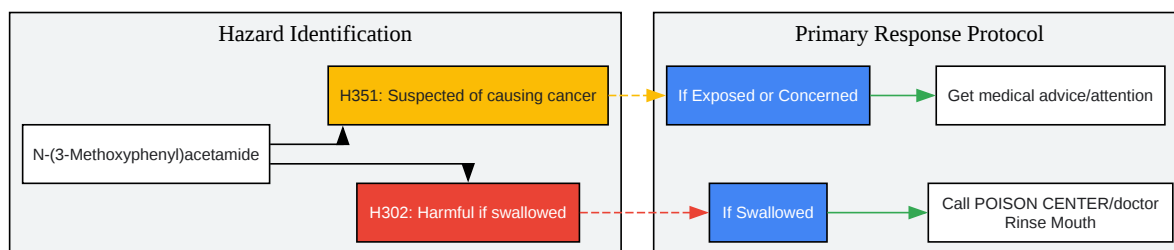
- H302: Harmful if swallowed.[3]
- H351: Suspected of causing cancer.[4]

GHS Precautionary Statements

A comprehensive set of precautionary statements should be followed to ensure safe handling:

- Prevention:
 - P201: Obtain special instructions before use.[4]
 - P202: Do not handle until all safety precautions have been read and understood.[4]
 - P264: Wash skin thoroughly after handling.[3]
 - P270: Do not eat, drink or smoke when using this product.
 - P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[4]
- Response:
 - P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.[3]
 - P308 + P313: IF exposed or concerned: Get medical advice/ attention.[4]
- Storage:
 - P405: Store locked up.[4]
- Disposal:
 - P501: Dispose of contents/ container to an approved waste disposal plant.[3][4]

The following diagram illustrates the GHS classification and response logic for **N-(3-Methoxyphenyl)acetamide**.



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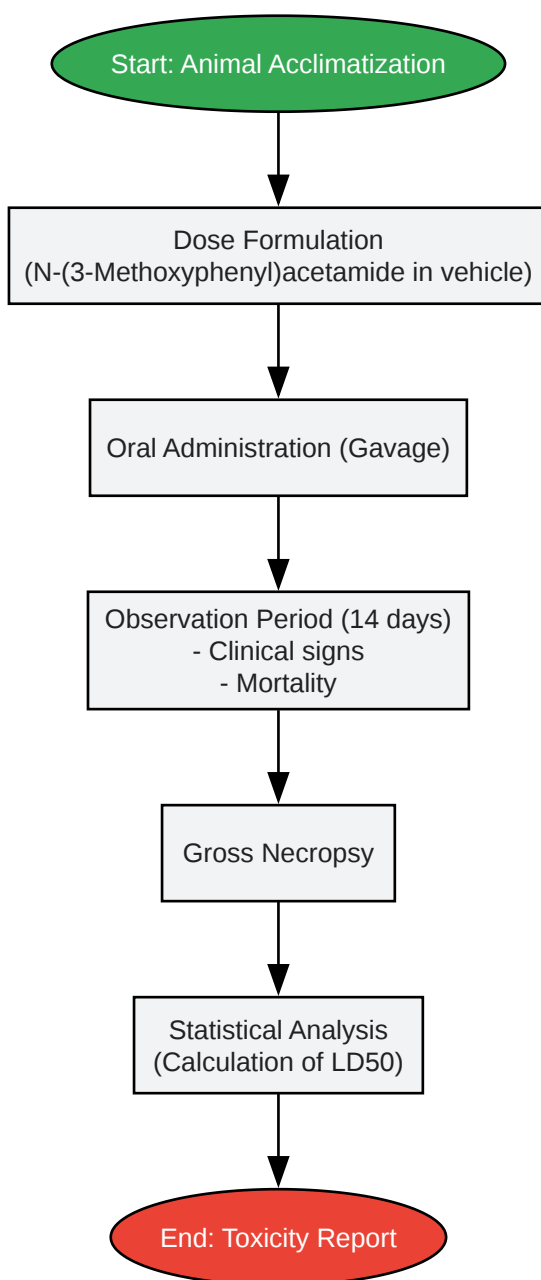
GHS Hazard and Response Flowchart

Experimental Protocols

Detailed experimental protocols for the toxicological data are not publicly available in the summarized safety data sheets. The LD50 value of 1100 mg/kg in mice via the oral route is a standardized acute toxicity test.[2] The general methodology for such a test, as outlined by organizations like the OECD (Organisation for Economic Co-operation and Development), would typically involve the following steps:

- **Animal Selection:** A specified strain and sex of mice are chosen.
- **Dosage Preparation:** **N-(3-Methoxyphenyl)acetamide** is prepared in a suitable vehicle for oral administration.
- **Administration:** A single dose of the substance is administered to the animals via gavage.
- **Observation:** The animals are observed for a set period (typically 14 days) for signs of toxicity and mortality.
- **Data Analysis:** The LD50 value, the dose at which 50% of the test animals are expected to die, is calculated using statistical methods.

The following workflow visualizes a generalized acute oral toxicity study.



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Generalized Acute Oral Toxicity Protocol

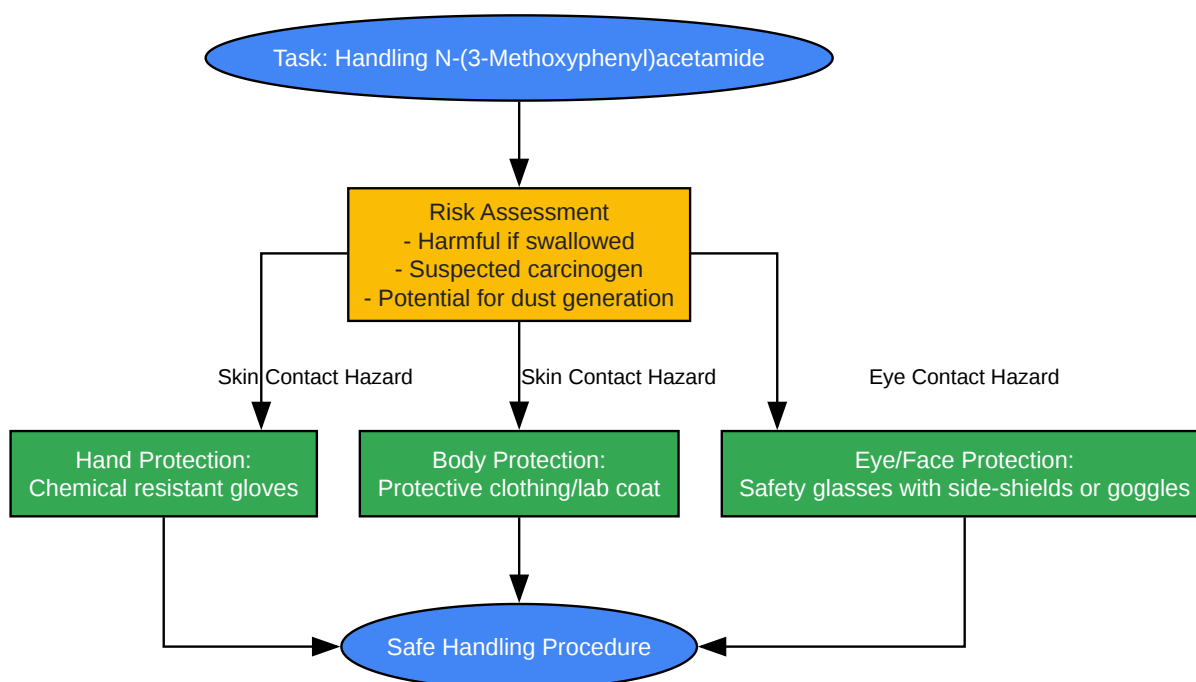
Safe Handling and Storage

To minimize risk, proper handling and storage procedures are essential.

- Handling:

- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[4]
- Wash hands thoroughly after handling.[3]
- Avoid breathing dust.
- Do not eat, drink, or smoke when using this product.
- Storage:
 - Store in a well-ventilated place.
 - Keep container tightly closed.
 - Store locked up.[4]
 - Store at room temperature in a dry, sealed container.[1]

The logical flow for selecting appropriate personal protective equipment is outlined in the diagram below.



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Personal Protective Equipment Selection

First-Aid Measures

In case of exposure, the following first-aid measures should be taken:

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
[\[3\]](#)
- If on Skin: Wash with plenty of soap and water.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.

Fire-Fighting and Accidental Release Measures

- Fire-Fighting: Use extinguishing media appropriate for the surrounding fire.
- Accidental Release:
 - Avoid dust formation.
 - Wear personal protective equipment.
 - Sweep up and shovel into suitable containers for disposal.
 - Avoid release to the environment.

This guide is intended to provide essential safety information for trained professionals. Always refer to the specific Safety Data Sheet provided by the supplier before handling **N-(3-Methoxyphenyl)acetamide**.

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